

# Application Notes and Protocols for BMS-986470 in Preclinical Animal Models

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## Compound of Interest

Compound Name: BMS-986470

Cat. No.: B15542348

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These application notes provide a comprehensive overview of the preclinical administration of **BMS-986470**, a first-in-class, orally bioavailable molecular glue that dually degrades ZBTB7A and WIZ, leading to the induction of fetal hemoglobin (HbF).<sup>[1]</sup> The following sections detail the dosage regimens used in key animal models, experimental protocols for in vivo studies, and the underlying signaling pathway.

## Quantitative Data Summary

The following tables summarize the reported dosages of **BMS-986470** used in various preclinical animal models.

Table 1: Dosage of **BMS-986470** in Mouse Models

Animal Model	Dosing Regimen	Route of Administration	Duration	Key Findings
Engrafted NBSGW Mice	1, 5, and 6 mg/kg	Once daily (q.d.)	14 days	Dose-proportional pharmacokinetic s/pharmacodynamics, HbF activation
Townes Mice (expressing human CRBN)	Not Specified	Not Specified	Not Specified	Significantly induced F-cells and $\gamma$ -globin protein, reduced sickling under hypoxic conditions ex vivo

Table 2: Dosage of **BMS-986470** in Rat Models

Animal Model	Dosing Regimen	Route of Administration	Duration	Key Findings
Rat	2 mg/kg	Intravenous (i.v.) / Oral (p.o.)	Not Specified	Pharmacokinetic studies

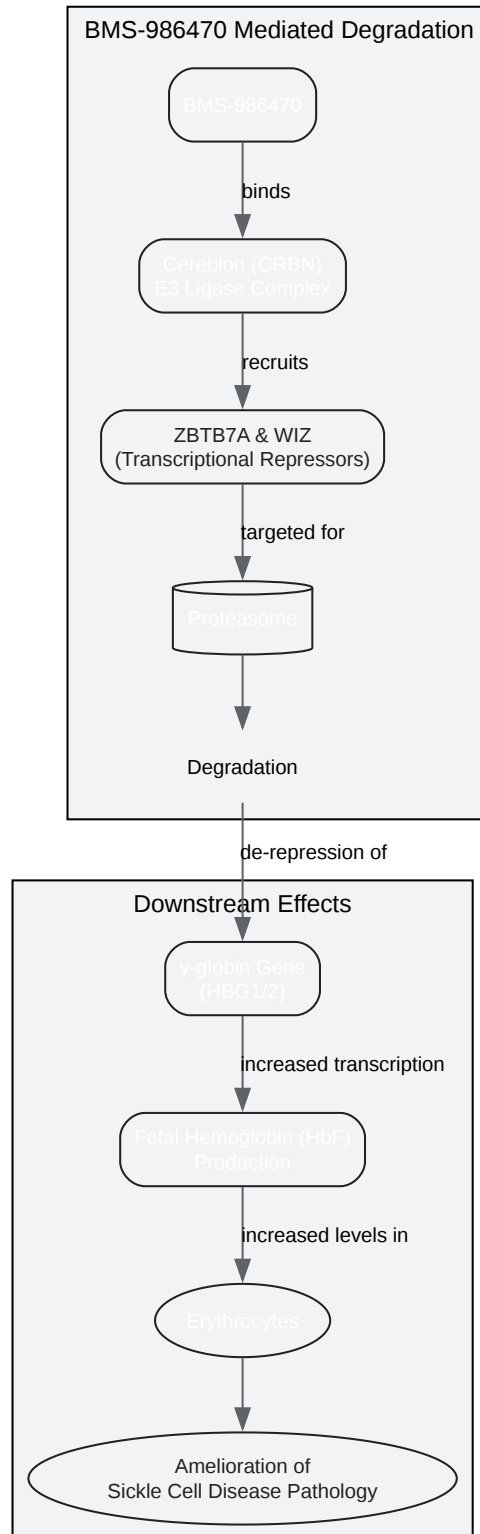
Table 3: Dosage of **BMS-986470** in Non-Human Primate Models

Animal Model	Dosing Regimen	Route of Administration	Duration	Key Findings
Cynomolgus Monkey	1 mg/kg	Intravenous (i.v.) / Oral (p.o.)	Not Specified	Pharmacokinetic studies
Naïve Healthy Cynomolgus Monkey	0.3, 1.5, and 7.5 mg/kg	Daily	16 days	Dose-dependent degradation of WIZ and ZBTB7A, increased immature erythrocytes, and elevated HBG1/2 transcript and $\gamma$ -globin protein. Well-tolerated at 7.5 mg/kg.[1]

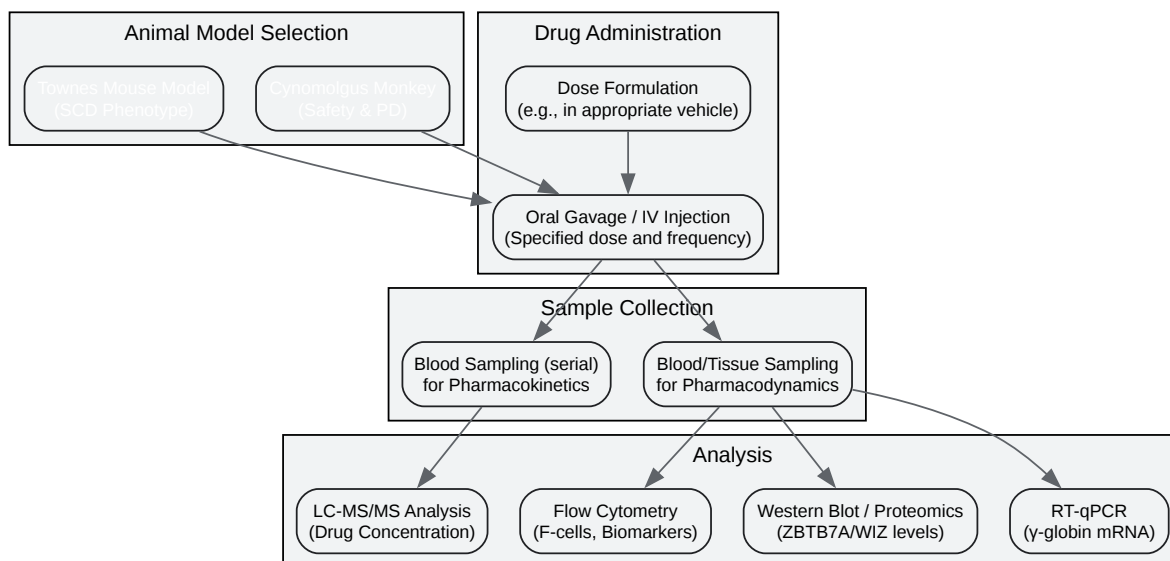
## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **BMS-986470** and a general workflow for preclinical evaluation.

## Mechanism of Action of BMS-986470



General Preclinical Evaluation Workflow for BMS-986470



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## References

- 1. [ashpublications.org](https://www.ashpublications.org) [ashpublications.org]
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